

A Comprehensive Technical Guide to Solifenacin Related Compound 4 Succinate

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Compound of Interest

Compound Name:	Solifenacin Related Compound 4 Succinate
CAS No.:	862207-71-4
Cat. No.:	B580008

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **Solifenacin Related Compound 4 Succinate**, a potential process-related impurity in the synthesis of the active pharmaceutical ingredient (API), Solifenacin Succinate. Authored from the perspective of a Senior Application Scientist, this document synthesizes critical information on the compound's chemical identity, its relevance in pharmaceutical quality control, and detailed analytical methodologies for its identification and quantification.

Introduction: The Critical Role of Impurity Profiling in Pharmaceutical Development

Solifenacin is a competitive muscarinic receptor antagonist prescribed for the treatment of overactive bladder.[1] The manufacturing process of any API, including Solifenacin Succinate, can lead to the formation of various impurities that may impact the drug's efficacy and safety profile. Regulatory bodies worldwide mandate stringent control over these impurities.

Understanding the identity, formation, and analytical control of such related substances is paramount for ensuring the quality and safety of the final drug product.

This guide focuses on a specific potential impurity, **Solifenacin Related Compound 4 Succinate**, providing the necessary technical details for its effective management within a drug development program.

Chemical Identity and Nomenclature

A precise understanding of the chemical structure and nomenclature is fundamental for the unambiguous identification and discussion of any chemical entity.

IUPAC Name

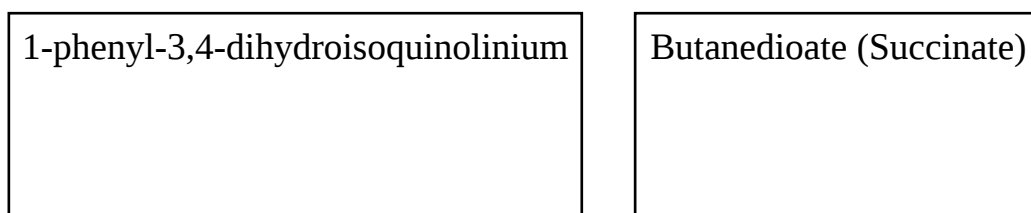
The International Union of Pure and Applied Chemistry (IUPAC) name for **Solifenacin Related Compound 4 Succinate** is 1-phenyl-3,4-dihydroisoquinolinium butanedioate.

This name is derived from the IUPAC nomenclature for salts of organic compounds.^{[2][3][4]} The cationic component is the protonated form of 1-phenyl-3,4-dihydroisoquinoline, and the anionic component is the succinate ion, derived from butanedioic acid (succinic acid).

Chemical Structure

The chemical structures of the cation, anion, and the resulting salt are depicted below:

Figure 1: Chemical Structure of 1-phenyl-3,4-dihydroisoquinolinium butanedioate



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Caption: The ionic pairing of the 1-phenyl-3,4-dihydroisoquinolinium cation and the butanedioate (succinate) anion.

Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below.

Property	Value	Source
Chemical Formula	$C_{15}H_{14}N^{+} \cdot C_4H_5O_4^{-}$	N/A
Molecular Weight	327.36 g/mol	N/A
CAS Number	862207-71-4	[5]

Significance in Solifenacin Synthesis and Quality Control

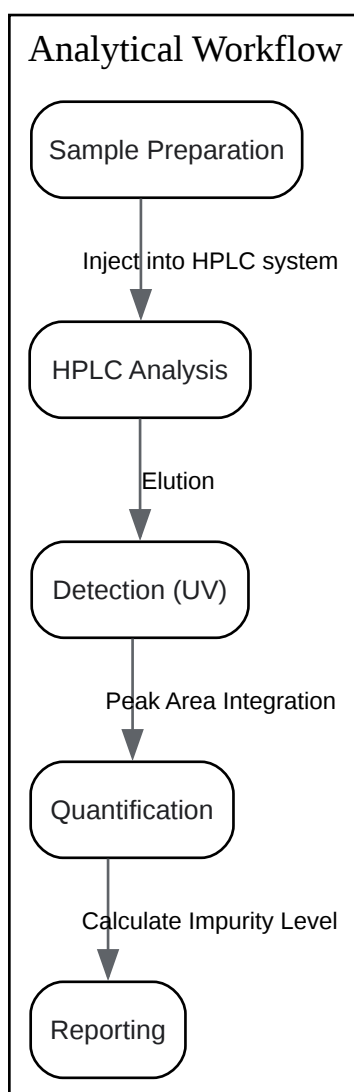
Solifenacin Related Compound 4, 1-phenyl-3,4-dihydroisoquinoline, is a known intermediate or potential byproduct in the synthesis of Solifenacin.[\[5\]](#) Its presence as a succinate salt in the final API would indicate a process-related impurity. The control of such impurities is a critical aspect of pharmaceutical quality control to ensure the safety and efficacy of the drug product.

The formation of this impurity can arise from incomplete reaction or side reactions during the multi-step synthesis of Solifenacin. Therefore, robust analytical methods are required to detect and quantify its levels in both the API and the finished dosage form.

Analytical Workflow for Identification and Quantification

A validated, stability-indicating analytical method is essential for the accurate determination of **Solifenacin Related Compound 4 Succinate**. High-Performance Liquid Chromatography (HPLC) is the most widely used technique for this purpose.[\[6\]](#)[\[7\]](#)[\[8\]](#)

The following workflow outlines the key steps in the analytical process.



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Caption: A generalized workflow for the analysis of **Solifenacin Related Compound 4 Succinate**.

High-Performance Liquid Chromatography (HPLC) Method

A robust, stability-indicating reversed-phase HPLC (RP-HPLC) method is the cornerstone of accurate impurity profiling. The following provides a generalized, yet detailed, protocol that serves as a starting point for method development and validation.

4.1.1 Chromatographic Conditions

Parameter	Recommended Conditions	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Provides good retention and separation for the relatively non-polar analytes.
Mobile Phase A	0.1% Trifluoroacetic Acid in Water	Provides good peak shape and resolution.
Mobile Phase B	Acetonitrile	Strong organic solvent for elution.
Gradient Elution	Time (min)	% B
0	20	
20	80	
25	80	
26	20	
30	20	
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Ensures reproducible retention times.
Detection Wavelength	220 nm	Wavelength at which both Solifenacin and the impurity exhibit strong absorbance.[9]
Injection Volume	10 µL	

4.1.2 Preparation of Solutions

- Diluent: A mixture of Mobile Phase A and Mobile Phase B (e.g., 50:50 v/v) is typically used to ensure sample compatibility.

- **Standard Solution:** A standard solution of **Solifenacin Related Compound 4 Succinate** is prepared at a known concentration (e.g., 1 µg/mL) in the diluent.
- **Sample Solution:** The Solifenacin Succinate API or a crushed tablet is accurately weighed and dissolved in the diluent to a known concentration (e.g., 1 mg/mL of Solifenacin Succinate).

4.1.3 System Suitability

Before sample analysis, the chromatographic system's performance must be verified. A system suitability solution containing both Solifenacin Succinate and **Solifenacin Related Compound 4 Succinate** is injected. Key parameters to monitor include:

- **Resolution:** The resolution between the Solifenacin peak and the impurity peak should be greater than 2.0.
- **Tailing Factor:** The tailing factor for both peaks should be less than 2.0.
- **Relative Standard Deviation (RSD):** The RSD for the peak areas of replicate injections should be less than 2.0%.

Method Validation

The analytical method must be validated according to the International Council for Harmonisation (ICH) guidelines to ensure its suitability for its intended purpose.^[6] Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by the absence of interfering peaks at the retention time of the impurity in a placebo sample and by peak purity analysis using a photodiode array (PDA) detector.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. This is assessed by analyzing a series of solutions at different concentrations.
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This is typically determined by a recovery study, where a known amount of the impurity is spiked

into the sample matrix.

- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst variability).
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be detected and quantified, respectively, with suitable precision and accuracy.

Data Interpretation and Reporting

The amount of **Solifenacin Related Compound 4 Succinate** in a sample is calculated by comparing the peak area of the impurity in the sample chromatogram to the peak area of the impurity in the standard chromatogram. The result is typically expressed as a percentage relative to the concentration of the Solifenacin Succinate API.

Conclusion

The effective control of process-related impurities is a non-negotiable aspect of modern pharmaceutical development. This guide has provided a comprehensive technical overview of **Solifenacin Related Compound 4 Succinate**, from its chemical identity to detailed analytical methodologies for its control. By implementing robust and validated analytical procedures, researchers, scientists, and drug development professionals can ensure the quality, safety, and efficacy of Solifenacin Succinate drug products, thereby safeguarding public health.

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